

Comprehensive Spectroscopic Characterization of (R)-1-Methylpiperidine-2-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: (R)-1-Methylpiperidine-2-carbaldehyde

Cat. No.: B13018714

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Executive Summary

(R)-1-Methylpiperidine-2-carbaldehyde (CAS: 852324-35-7) is a highly versatile chiral synthon utilized extensively in the drug development sector. It serves as a critical building block in the synthesis of complex active pharmaceutical ingredients (APIs), particularly in the development of novel kinase inhibitors targeting EGFR and HER-2 pathways in oncology[1].

Because the molecule contains a highly reactive aldehyde group adjacent to a stereogenic center (C2) and a basic tertiary amine, it is prone to degradation, oxidation, and base-catalyzed epimerization (racemization). Consequently, rigorous spectroscopic characterization is not just a regulatory formality—it is a fundamental requirement to ensure structural integrity and enantiomeric purity during synthetic workflows. This whitepaper details the definitive spectroscopic parameters (NMR, IR, MS) and the underlying physical causality governing these analytical signatures.

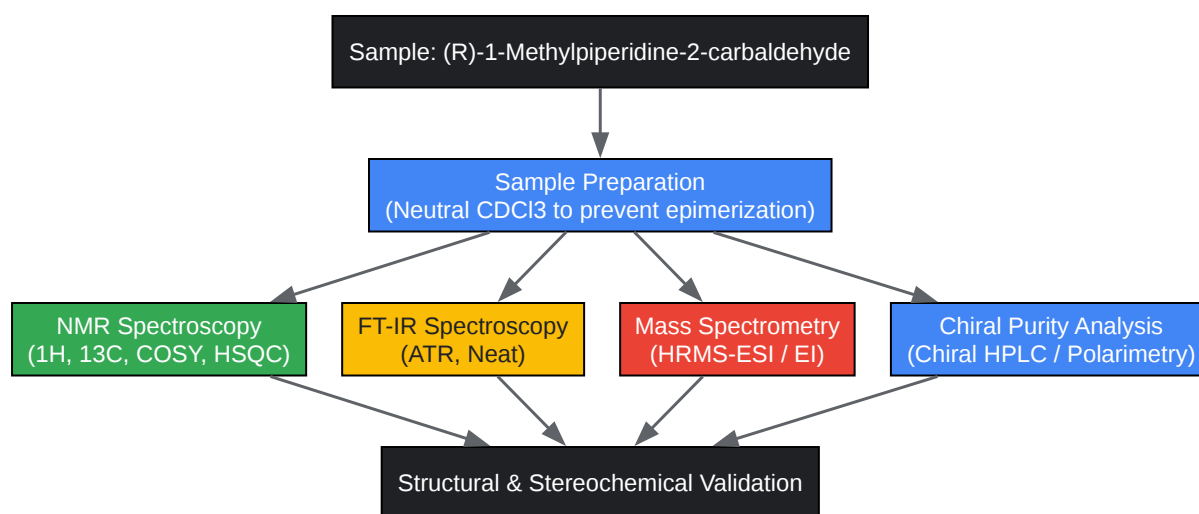
Structural Dynamics & Analytical Causality

The analytical profile of **(R)-1-Methylpiperidine-2-carbaldehyde** is dictated by three core structural features:

- The Formyl Group (-CHO): Highly deshielded, providing distinct NMR and IR signatures.
- The N-Methyl Tertiary Amine: Induces unique fragmentation patterns in mass spectrometry via nitrogen lone-pair stabilization.
- The C2 Chiral Center: The

-proton is highly acidic due to the electron-withdrawing nature of the adjacent carbonyl. If the sample is exposed to basic conditions (even residual basicity in NMR solvents), enolization occurs, leading to the rapid conversion of the (R)-enantiomer into a racemic mixture.

Analytical Workflow Design



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Fig 1. Multi-modal spectroscopic workflow for chiral aldehyde validation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary modality for confirming the structural backbone of the piperidine ring and the integrity of the aldehyde.

Causality in ¹H NMR Chemical Shifts

- Aldehyde Proton (

9.65): The intense magnetic anisotropy of the C=O double bond, combined with the electronegativity of the oxygen atom, severely deshields this proton. It appears as a doublet (

Hz) due to vicinal coupling with the C2 proton[2].

- C2 Methine Proton (

2.75): This proton is shifted downfield relative to a standard alkane due to the combined inductive electron-withdrawing effects of both the adjacent tertiary nitrogen and the carbonyl group.

- N-Methyl Protons (

2.28): The sharp three-proton singlet is characteristic of an N-methyl group attached to an aliphatic ring.

Quantitative NMR Data Summaries

Table 1:

¹H NMR Assignments (400 MHz, CDCl

)

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)
-CHO	9.65	Doublet (d)	1H	1.5
C6-H	2.95	Multiplet (m)	1H	-
C2-H	2.75	Multiplet (m)	1H	-
N-CH	2.28	Singlet (s)	3H	-
C6-H	2.15	Multiplet (m)	1H	-
C3, C4, C5-H	1.20 - 1.85	Multiplet (m)	6H	-

Table 2:

C NMR Assignments (100 MHz, CDCl

)

Carbon Position	Chemical Shift (, ppm)	Carbon Type (DEPT-135)
C=O (Aldehyde)	203.5	CH
C2 (Chiral Center)	72.1	CH
C6	55.4	CH
N-CH	44.2	CH
C3	28.5	CH
C5	25.1	CH
C4	23.8	CH

Mass Spectrometry (MS) and Fragmentation Logic

Mass spectrometry provides exact mass confirmation and structural elucidation through predictable fragmentation pathways. Under Electron Ionization (EI, 70 eV), aliphatic amines undergo rapid

-cleavage.

Fragmentation Causality

For 1-methylpiperidine-2-carbaldehyde, the molecular ion (

at m/z 127) is highly unstable. The dominant fragmentation pathway is the homolytic cleavage of the C2-CHO bond (

-cleavage). This expels a neutral formyl radical ($\bullet\text{CHO}$, 29 Da). The resulting cation (m/z 98) is highly stabilized by the nitrogen lone pair, forming a resonance-stabilized iminium ion. This makes m/z 98 the unmistakable base peak of the spectrum.



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Fig 2. Primary EI-MS fragmentation pathway driven by nitrogen lone-pair stabilization.

Table 3: Mass Spectrometry Data

Technique	Ion Type	m/z Value	Relative Abundance
HRMS (ESI+)	[M+H]	128.1070 (Calc: 128.1075)	100%
EI (70 eV)	M	127.1	< 5%
EI (70 eV)	[M - CHO]	98.1	100% (Base Peak)
EI (70 eV)	[M - CH]	112.1	15%

Infrared (IR) Spectroscopy

Fourier-Transform Infrared (FT-IR) spectroscopy provides rapid, orthogonal confirmation of the functional groups. The most critical diagnostic feature of **(R)-1-methylpiperidine-2-carbaldehyde** in IR is the Fermi resonance.

Vibrational Causality

Aldehydes exhibit a unique phenomenon where the fundamental C-H stretching vibration couples with the first overtone of the C-H bending vibration. This quantum mechanical interaction splits the C-H stretch into two distinct, weak-to-medium bands (typically around 2825 cm

and 2720 cm

). The presence of the lower frequency band (~2720 cm

) is a definitive marker that distinguishes the compound from a ketone.

Table 4: Key FT-IR Vibrational Modes (ATR, Neat)

Wavenumber (cm)	Intensity	Assignment / Causality
2940, 2860	Strong	Aliphatic C-H stretching (piperidine ring).
2825, 2720	Medium	Aldehydic C-H stretch (Fermi resonance split).
1730	Very Strong	C=O stretching (unconjugated aliphatic aldehyde).
1450	Medium	CH scissoring / bending.
1080	Medium	C-N stretching (tertiary amine).

Experimental Protocols

To ensure reproducibility and prevent sample degradation (specifically epimerization at C2), the following self-validating protocols must be strictly adhered to.

Protocol 1: Preparation of Epimerization-Free NMR Samples

Causality: Standard CDCl

often contains trace DCI (due to photolytic degradation) which catalyzes acetal formation, while basic impurities catalyze C2 epimerization.

- Solvent Neutralization: Pass 1.0 mL of commercial CDCl

through a 2 cm plug of activated neutral alumina (Brockmann I) housed in a glass Pasteur pipette immediately prior to use.

- Sample Dissolution: Weigh 15-20 mg of **(R)-1-methylpiperidine-2-carbaldehyde** into a clean, dry 1.5 mL glass vial.

- Addition: Add 0.6 mL of the freshly neutralized CDCl₃ to the vial. Add 1 drop of Tetramethylsilane (TMS) as an internal standard (0.00).
- Transfer: Transfer the homogeneous solution to a 5 mm NMR tube.
- Acquisition: Acquire
¹H (16 scans) and
¹³C (1024 scans) spectra at 298 K within 2 hours of preparation to prevent gradual in-situ degradation.

Protocol 2: High-Resolution Mass Spectrometry (HRMS-ESI)

- Dilution: Prepare a 1 mg/mL stock solution of the compound in LC-MS grade Acetonitrile.
- Working Solution: Dilute the stock 1:1000 in a solvent mixture of 50:50 Acetonitrile:Water containing 0.1% Formic Acid (to facilitate protonation to [M+H]⁺).
- Injection: Inject 1 μL into the ESI source.
- Parameters: Set capillary voltage to 3.0 kV, desolvation temperature to 350°C, and acquire data in positive ion mode over a mass range of m/z 50–500.

References

- Title: 6-aminoquinazoline or 3-cyanoquinoline derivatives, preparation methods and pharmaceutical applications thereof (US Patent 9,358,227 B2)
- Title: Spectrometric Identification of Organic Compounds, 8th Edition (Reference for Fermi Resonance and MS
-Cleavage principles) Source: John Wiley & Sons URL:[\[Link\]](#)

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